

Dorignic Acid: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: *Dorignic acid*

Cat. No.: *B15551698*

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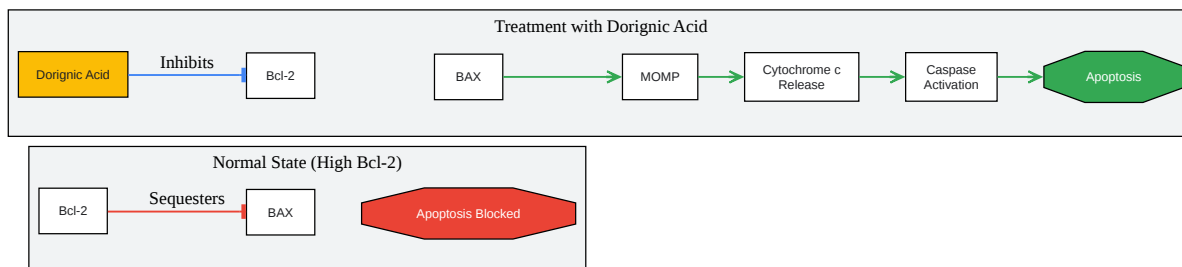
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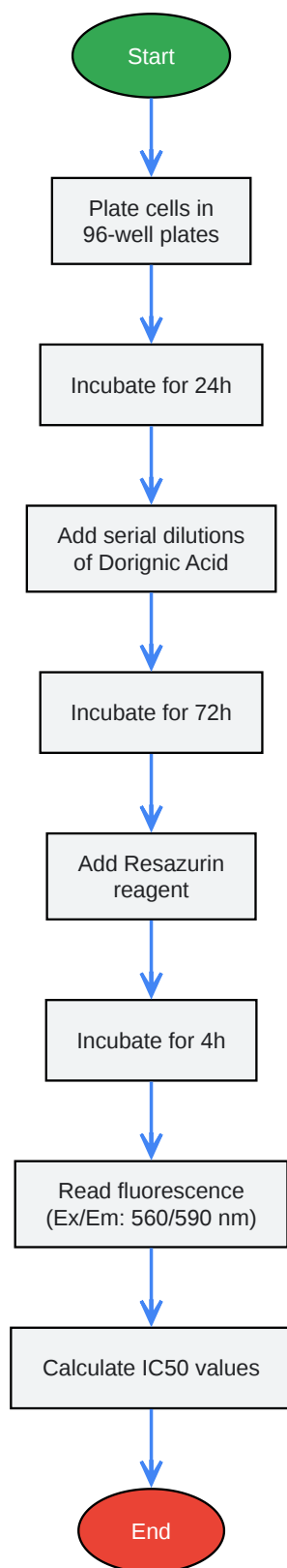
Introduction

Dorignic Acid is a novel synthetic small molecule inhibitor of the pro-survival protein B-cell lymphoma 2 (Bcl-2). Overexpression of Bcl-2 is a hallmark of various malignancies, where it sequesters pro-apoptotic proteins and prevents programmed cell death. By binding to the BH3 domain of Bcl-2, **Dorignic Acid** disrupts the Bcl-2/BAX protein-protein interaction, liberating BAX to initiate the intrinsic apoptotic cascade. These application notes provide detailed protocols for evaluating the in vitro and in vivo efficacy of **Dorignic Acid**.

Mechanism of Action

Dorignic Acid competitively binds to the hydrophobic groove of Bcl-2, preventing the sequestration of the pro-apoptotic protein BAX. This allows BAX to oligomerize at the mitochondrial outer membrane, leading to mitochondrial outer membrane permeabilization (MOMP), cytochrome c release, and subsequent caspase activation, culminating in apoptosis.





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